

Disperse Blue 106: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: Disperse Blue 106

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Blue 106** (C.I. 111935; CAS No. 12223-01-7), a monoazo dye used in various industrial applications. This document compiles available quantitative and qualitative solubility data, details experimental protocols for determining solubility, and presents visual workflows to aid researchers in their studies.

Core Solubility Profile

Disperse Blue 106 is characterized by its low aqueous solubility and a higher affinity for organic solvents. This property is fundamental to its application as a disperse dye for synthetic fibers. The solubility of this dye is a critical parameter in various research and development settings, influencing formulation, bioavailability, and environmental fate.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **Disperse Blue 106** in various solvents. It is important to note that publicly available data is limited, and these values should be considered as a reference point for further experimental determination.

Solvent	Temperature	Solubility
Water	20 °C	< 0.0001 g/L[1]
Water	Not Specified	< 0.1 g/L[2]
Acetone	Not Specified	5 - 10 g/L[2]

Note: A report from the Danish Ministry of the Environment mentions a water solubility of 310 mg/L at 25°C for a substance within a list that includes **Disperse Blue 106**, but it is not definitively clear if this value pertains specifically to this dye[3]. Another report concerning textiles notes a general water solubility of approximately 30 mg/L for disperse dyes[4].

Qualitative Solubility Information

Qualitative assessments indicate that **Disperse Blue 106** is soluble in several organic solvents. While precise quantitative data is not available in the cited literature for all solvents, the following have been identified as effective solvents for similar disperse dyes or for **Disperse Blue 106** itself:

- Acetone: Confirmed as a good solvent[2][5].
- Dimethyl Sulfoxide (DMSO): Mentioned as a suitable solvent for creating stock solutions[5].
- Dichloromethane: A patent describes dissolving 4.00g of **Disperse Blue 106** in 300ml of dichloromethane for a chemical reaction, indicating significant solubility.
- Ethanol: Generally considered a solvent for disperse dyes.
- Toluene: Mentioned as a solvent for a structurally similar disperse dye[6].
- Pyridine: Also mentioned as a solvent for a similar disperse dye[6].
- Glacial Acetic Acid: Indicated as a solvent for a related disperse dye[6].

Experimental Protocols for Solubility Determination

A standardized and reliable method for determining the solubility of disperse dyes like **Disperse Blue 106** is through UV-Visible spectrophotometry. This method is based on the Beer-Lambert Law, which correlates the absorbance of light by a solution to the concentration of the solute.

UV-Visible Spectrophotometry Protocol

This protocol is adapted from established methods for other disperse dyes and can be readily applied to **Disperse Blue 106**.

Objective: To quantitatively determine the saturation solubility of **Disperse Blue 106** in a specific organic solvent at a defined temperature.

Materials and Equipment:

- High-purity **Disperse Blue 106**
- Analytical grade organic solvents
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or incubator
- Syringe filters (0.45 μm , solvent compatible)
- Cuvettes (quartz or glass, suitable for the solvent and wavelength)

Procedure:

- Determination of Maximum Absorbance (λ_{max}):
 - Prepare a dilute, non-saturated solution of **Disperse Blue 106** in the chosen solvent.
 - Scan the solution across a relevant wavelength range (e.g., 400-800 nm) to identify the λ_{max} , the wavelength at which maximum absorbance occurs. This λ_{max} will be used for

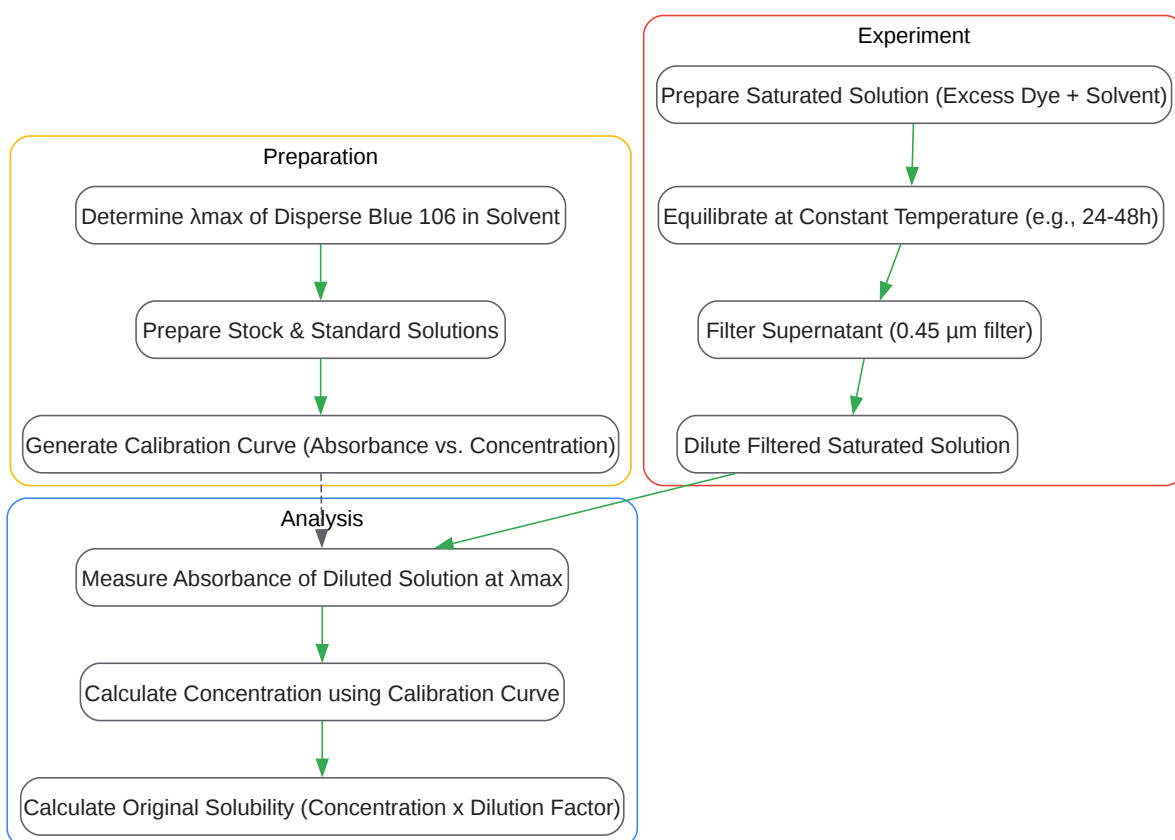
all subsequent measurements.

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of a known concentration (e.g., 100 mg/L) by accurately weighing the dye and dissolving it in a precise volume of the solvent.
 - Perform serial dilutions of the stock solution to create a series of standard solutions with decreasing, known concentrations.
 - Measure the absorbance of each standard solution at the determined λ_{max} , using the pure solvent as a blank.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Blue 106** to a known volume of the solvent in a sealed container to create a slurry.
 - Agitate the mixture at a constant, controlled temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure equilibrium solubility is achieved.
 - Allow the mixture to stand, permitting the excess solid to settle.
- Measurement and Calculation of Solubility:
 - Carefully withdraw a sample of the clear supernatant.
 - Immediately filter the sample using a 0.45 μm syringe filter to remove any undissolved microparticles.
 - Accurately dilute the filtered saturated solution with the same solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted, filtered, saturated solution at the λ_{max} .

- Use the equation from the calibration curve to calculate the concentration of the diluted solution.
- Multiply this concentration by the dilution factor to determine the solubility of **Disperse Blue 106** in the solvent at the specified temperature.

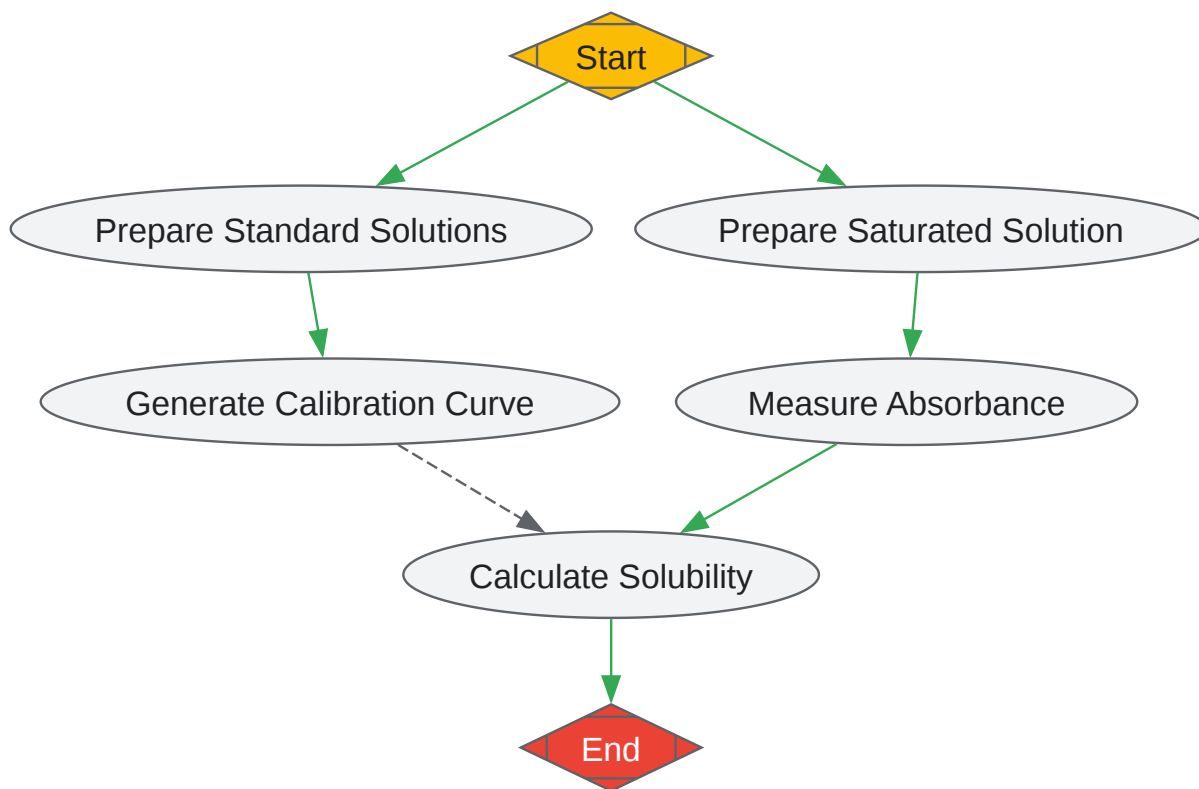
Visualizing the Workflow

The following diagrams, generated using Graphviz, illustrate the experimental workflow for determining dye solubility.



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Caption: Experimental workflow for determining dye solubility via UV-Vis spectrophotometry.



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Caption: Logical relationship of steps in solubility determination.

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